

Safeguarding Your Research: A Comprehensive Guide to Handling 5-Chlorosalicylic Acid

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Compound of Interest

Compound Name: 5-Chlorosalicylic Acid

Cat. No.: B044635

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For Immediate Implementation by Laboratory Personnel

This guide provides essential safety protocols and logistical procedures for the handling and disposal of **5-Chlorosalicylic Acid**. Adherence to these instructions is critical for ensuring personnel safety and maintaining a secure research environment. This document is intended for researchers, scientists, and drug development professionals.

I. Hazard Identification and Personal Protective Equipment (PPE)

5-Chlorosalicylic acid is a hazardous substance that is toxic if swallowed, causes skin and eye irritation, and may cause respiratory irritation.[1][2][3] Appropriate PPE is mandatory to prevent exposure.

Table 1: Personal Protective Equipment for **5-Chlorosalicylic Acid**

Protection Type	Solid Form	Solution/Suspension	Specifications
Eye and Face	Safety glasses with side shields or chemical safety goggles.[1][4]	Chemical safety goggles and a face shield.[4][5]	Must comply with OSHA 29 CFR 1910.133 or European Standard EN166.[1]
Hand	Chemical-resistant gloves (e.g., Nitrile, Neoprene).[6][7]	Chemical-resistant gloves (e.g., Nitrile, Butyl rubber).[7][8]	Inspect gloves for tears or holes before and after use.
Body	Laboratory coat.[9]	Chemical-resistant apron or coveralls over a lab coat.	Wear appropriate protective clothing to prevent skin exposure.[1]
Respiratory	Required if dust is generated. Use a NIOSH/MSHA-approved respirator.[1][9]	Required if aerosols are generated or if working outside a fume hood.	Follow OSHA respirator regulations (29 CFR 1910.134) or European Standard EN 149.[1]
Footwear	Closed-toe shoes.	Chemical-resistant boots.[5]	---

II. Operational Plan: Step-by-Step Handling Procedures

Strict adherence to the following procedures is required to minimize the risk of exposure and contamination.

Receiving and Storage

- **Inspection:** Upon receipt, inspect the container for any damage or leaks.
- **Storage:** Store in a cool, dry, and well-ventilated area away from incompatible substances.[1] Keep the container tightly closed.[2][4] The storage area should be clearly labeled.

Preparation and Weighing (Solid Form)

- Location: All handling of solid **5-Chlorosalicylic Acid** must be conducted within a certified chemical fume hood to minimize dust generation and inhalation.[\[1\]](#)[\[9\]](#)
- PPE: Don all required PPE as specified in Table 1 for solid form.
- Weighing: Use a dedicated, clean weighing vessel. Tare the balance with the vessel before adding the chemical. Handle the powder carefully to avoid creating dust clouds.
- Cleaning: After weighing, carefully clean the balance and surrounding area with a damp cloth or towel to remove any residual dust.

Dissolving and Handling (Solution Form)

- Location: All procedures involving solutions of **5-Chlorosalicylic Acid** should be performed in a chemical fume hood.
- PPE: Wear the appropriate PPE for handling solutions as outlined in Table 1.
- Dissolving: When dissolving, add the solid **5-Chlorosalicylic Acid** to the solvent slowly to avoid splashing.
- Transferring: Use appropriate tools, such as a pipette or a graduated cylinder, to transfer the solution.

III. Disposal Plan: Waste Management

Proper disposal of **5-Chlorosalicylic Acid** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

Unused or Expired Chemical

- Classification: **5-Chlorosalicylic Acid** is considered hazardous waste.
- Disposal: Do not dispose of it down the drain.[\[4\]](#) The chemical waste must be collected in a designated, labeled, and sealed container for disposal by a licensed professional waste disposal service.[\[4\]](#)

Contaminated Materials

- PPE: Used gloves, disposable lab coats, and other contaminated PPE should be placed in a designated hazardous waste container immediately after use.
- Labware: Contaminated glassware should be decontaminated by rinsing with an appropriate solvent in a fume hood. The rinsate must be collected as hazardous waste.
- Spill Debris: Any materials used to clean up spills of **5-Chlorosalicylic Acid** (e.g., absorbent pads, paper towels) must be disposed of as hazardous waste.

Spill Response

- Evacuation: Evacuate non-essential personnel from the area.
- Ventilation: Ensure the area is well-ventilated.[\[1\]](#)
- Cleanup: Wearing appropriate PPE, sweep up the spilled solid material, avoiding dust generation, and place it into a suitable container for disposal.[\[1\]](#) For liquid spills, use an inert absorbent material.

IV. Quantitative Data Summary

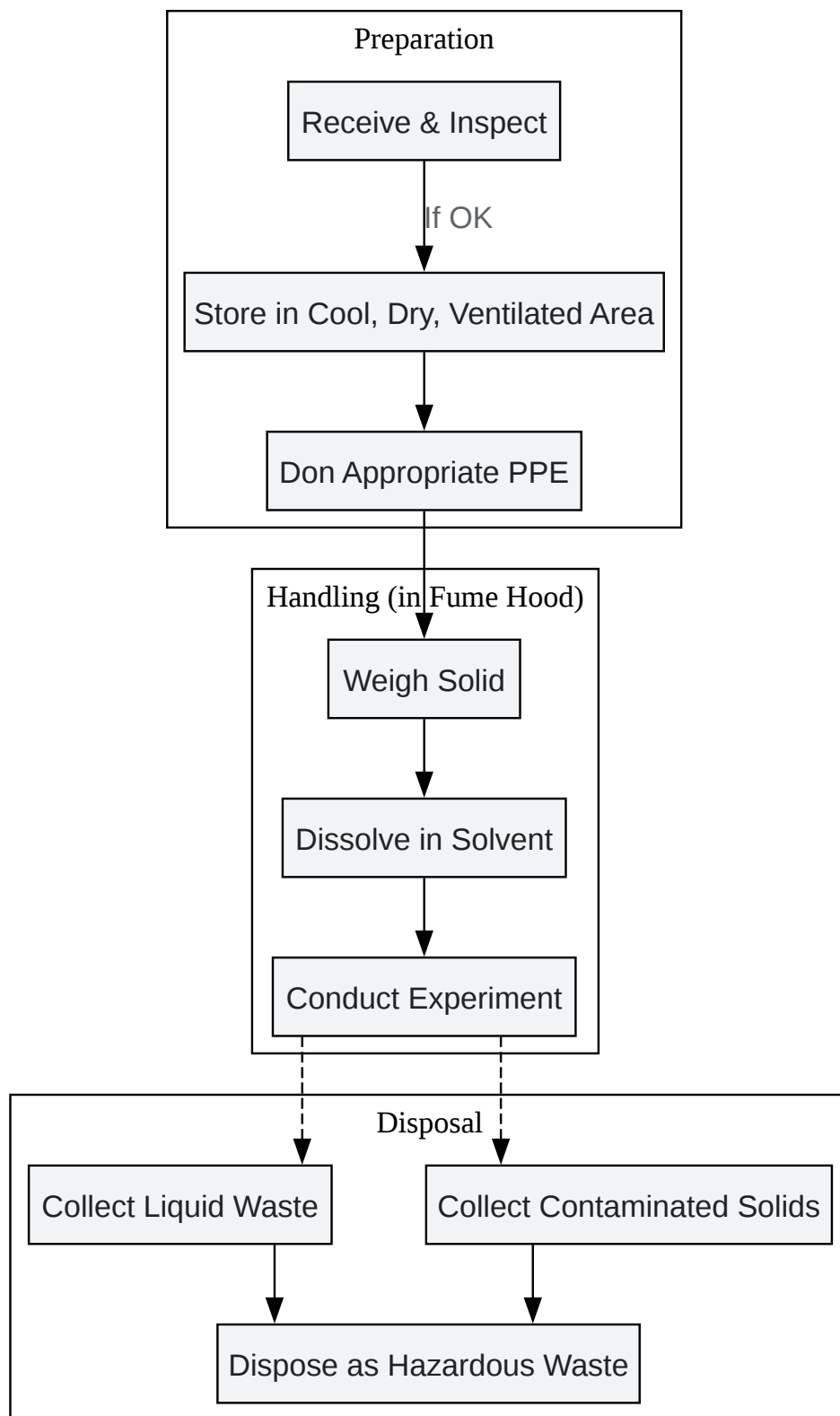
The following table summarizes the available quantitative data for **5-Chlorosalicylic Acid**.

Table 2: Toxicological and Physical Data

Data Point	Value	Reference
Molecular Weight	172.57 g/mol	[9]
Melting Point	172°C (341.6°F)	[9]
Acute Toxicity, Oral (LD50, Rat)	250 mg/kg	[10]
GHS Hazard Statements	H301, H315, H319, H335	[2] [3]

V. Experimental Workflow Visualization

The following diagram illustrates the standard operating procedure for the safe handling of **5-Chlorosalicylic Acid**, from initial receipt to final disposal.



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Caption: Workflow for Safe Handling of **5-Chlorosalicylic Acid**.

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